

Technical Support Center: Fluorogen Binding Modulator-1 (FBM-1) Experiments

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Compound of Interest

Compound Name: Fluorogen binding modulator-1

Cat. No.: B1224862

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Welcome to the technical support center for **Fluorogen Binding Modulator-1** (FBM-1) experiments. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing their FBM-1 based assays.

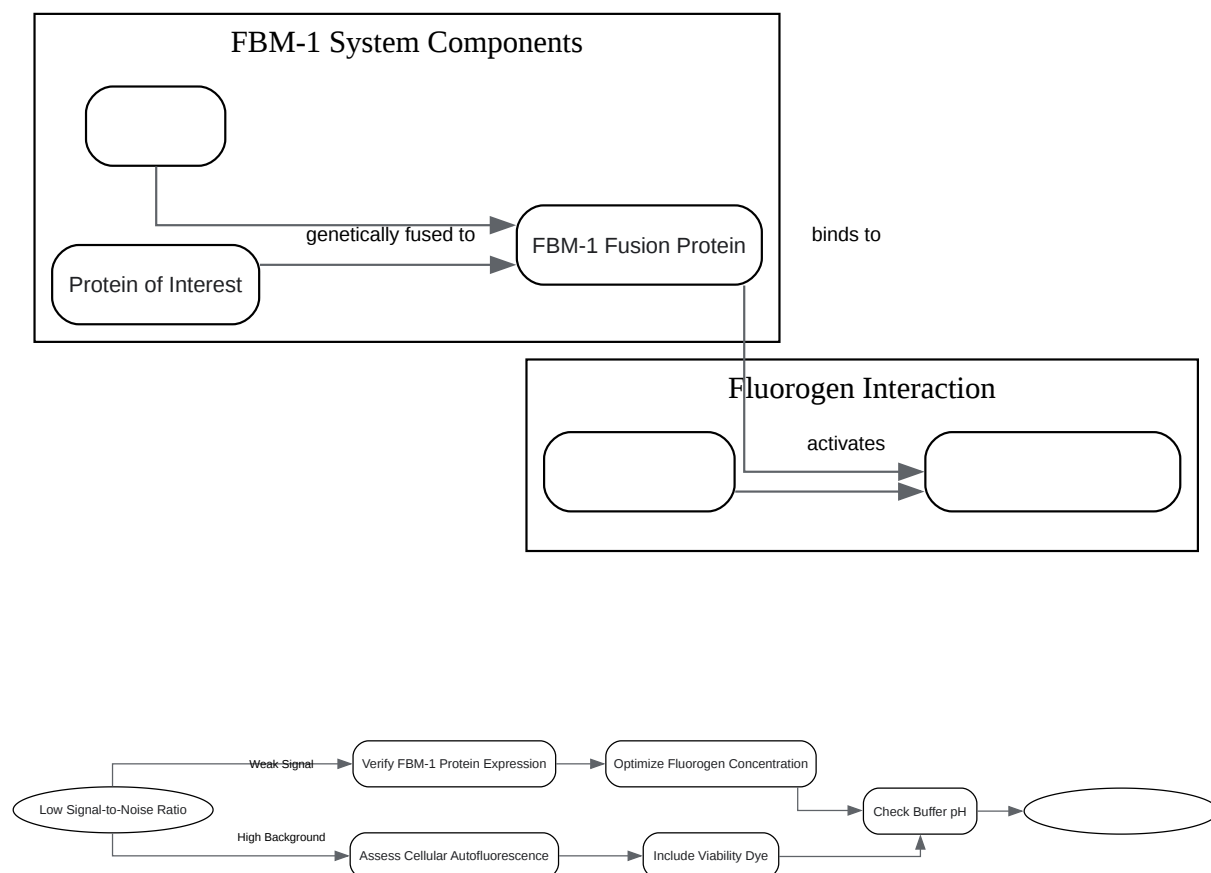
Understanding FBM-1 Technology

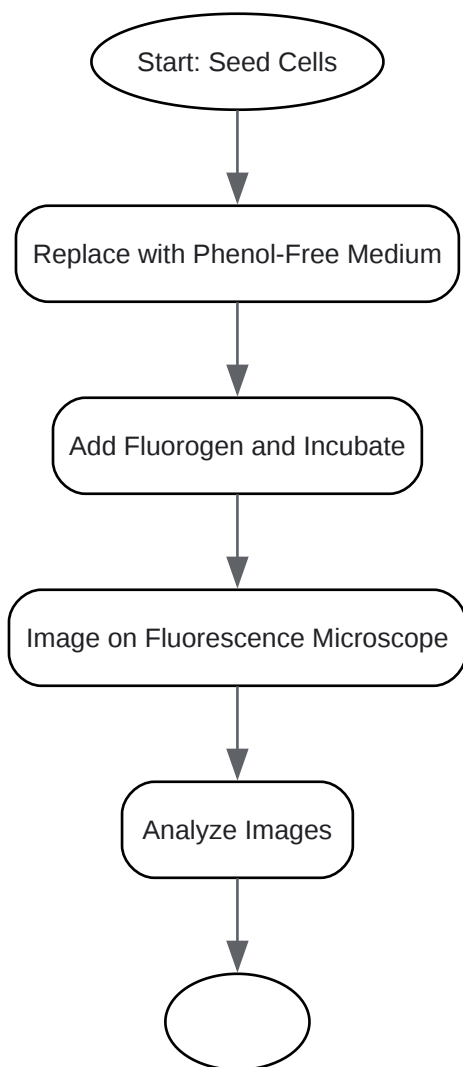
Fluorogen Binding Modulator-1 (FBM-1) is part of the Fluorogen Activating Protein (FAP) technology. FAPs are genetically encoded reporters, typically single-chain antibody fragments (scFv), that bind to specific non-fluorescent or dimly fluorescent small molecules called fluorogens.[1][2][3] Upon binding to the FAP, the fluorogen undergoes a conformational change that results in a dramatic increase in its fluorescence quantum yield, leading to a bright fluorescent signal.[2][3][4] This technology offers high signal-to-noise ratios because the unbound fluorogen remains dark, eliminating the need for wash steps in many applications.[1][2]

The FBM-1 system, like other FAP systems, consists of two components:

- The FBM-1 Tag: A protein tag that is genetically fused to the protein of interest.
- The Fluorogen: A specific small molecule dye that binds to the FBM-1 tag and becomes fluorescent.

Fluorogens can be designed to be cell-permeable or cell-impermeable, allowing for the specific labeling of intracellular or cell-surface protein populations, respectively.[1][4] This makes FBM-1 a versatile tool for various applications, including live-cell imaging and flow cytometry.





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